

Application Note: Protocol for Preparing Stock Solutions of L-Vinylglycine

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Compound of Interest

Compound Name: *L-Vinylglycine*

Cat. No.: *B1582818*

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Introduction

L-Vinylglycine is a non-proteinogenic amino acid that serves as a mechanism-based inhibitor and an alternative substrate for enzymes such as 1-aminocyclopropane-1-carboxylate (ACC) synthase and aspartate aminotransferase.[1][2][3] Accurate and consistent preparation of **L-Vinylglycine** stock solutions is critical for reliable and reproducible results in enzymatic assays, cell culture studies, and other drug development applications. This document provides a detailed protocol for the preparation, handling, and storage of **L-Vinylglycine** stock solutions to ensure their stability and integrity.

Physicochemical Data and Storage Recommendations

A summary of essential quantitative data for **L-Vinylglycine** is presented below. Proper storage is crucial to prevent degradation. The lyophilized powder should be stored in a freezer at -20°C, sealed, and kept in the dark.[4]

Property	Value	Source
Molecular Formula	C ₄ H ₇ NO ₂	[1][4]
Molecular Weight	101.1 g/mol	[1][2][4]
Solubility in Water	20 mg/mL (clear, colorless solution)	[1][4]
pKa (Predicted)	1.99 ± 0.10	[1][4]
Storage (Solid)	-20°C, sealed in dry, dark conditions	[1][4]
Storage (Solution)	-20°C (short-term), -80°C (long-term)	[5][6][7]

Experimental Protocol: Preparation of Aqueous Stock Solution

This protocol describes the preparation of a 10 mg/mL (approximately 99 mM) stock solution of **L-Vinylglycine** in sterile water. Adjust calculations as needed for different desired concentrations, not exceeding the 20 mg/mL solubility limit.[1][4]

Materials and Equipment

- **L-Vinylglycine** (lyophilized powder)
- Sterile, nuclease-free water
- Analytical balance
- Weighing paper or boat
- Spatula
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Sterile microcentrifuge tubes (1.5 mL)

- Calibrated micropipettes and sterile tips
- Vortex mixer
- Sterile syringe filters (0.22 µm porosity, low protein binding, e.g., PVDF or PES)
- Sterile syringes
- Personal Protective Equipment (PPE): lab coat, safety glasses, gloves

Safety Precautions

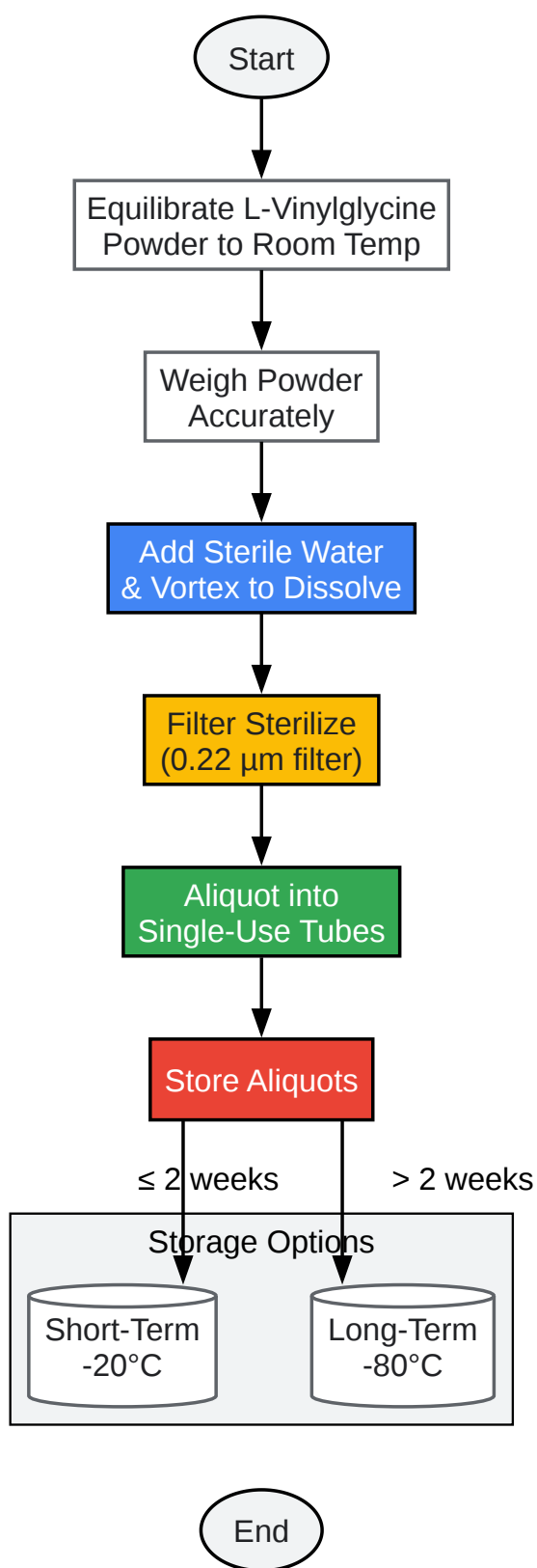
- Handle **L-Vinylglycine** powder in a well-ventilated area or fume hood to avoid inhalation of dust.[8]
- Wear appropriate PPE, including gloves and safety glasses, at all times.[8]
- Consult the Safety Data Sheet (SDS) for **L-Vinylglycine** before handling.

Procedure

- Equilibration: Before opening, allow the container of lyophilized **L-Vinylglycine** to equilibrate to room temperature in a desiccator for at least 30 minutes. This prevents condensation and moisture absorption by the hygroscopic powder.[6]
- Calculation: Calculate the mass of **L-Vinylglycine** required.
 - Example for 10 mL of a 10 mg/mL solution:
 - $\text{Mass} = \text{Concentration} \times \text{Volume} = 10 \text{ mg/mL} \times 10 \text{ mL} = 100 \text{ mg}.$
- Weighing: Tare the analytical balance with a clean weighing boat. Quickly and accurately weigh the calculated mass of **L-Vinylglycine**.
- Dissolution:
 - Carefully transfer the weighed powder into a sterile conical tube.

- Add approximately 80% of the final desired volume of sterile water (e.g., 8 mL for a 10 mL final volume).
- Cap the tube tightly and vortex thoroughly until the powder is completely dissolved. The solution should be clear and colorless.^{[1][4]} If dissolution is slow, gentle warming (to ~37°C) or brief sonication can be used.
- Final Volume Adjustment: Once the solid is fully dissolved, add sterile water to reach the final desired volume (e.g., bring the total volume to 10 mL). Mix gently by inversion.
- Sterilization:
 - Draw the **L-Vinylglycine** solution into a sterile syringe.
 - Attach a 0.22 µm sterile syringe filter to the syringe.
 - Filter the solution into a new sterile conical tube. This step removes any potential microbial contamination.
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, dispense the sterile stock solution into single-use aliquots in sterile microcentrifuge tubes.^{[5][9]}
- Labeling and Storage:
 - Clearly label each aliquot with the compound name ("**L-Vinylglycine**"), concentration (10 mg/mL), preparation date, and your initials.
 - For short-term storage (up to two weeks), store aliquots at -20°C.^{[5][7]}
 - For long-term storage (months), store aliquots at -80°C.^{[5][7]}

Workflow for L-Vinylglycine Stock Solution Preparation



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Caption: Workflow for preparing sterile **L-Vinylglycine** stock solutions.

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